

Personal protective equipment for handling Mitochondrial Fusion Promoter M1

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Compound of Interest

Compound Name: Mitochondrial Fusion Promoter M1

Cat. No.: B8072979

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Essential Safety and Handling Guide for Mitochondrial Fusion Promoter M1

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This guide provides immediate and essential safety protocols for laboratory personnel handling **Mitochondrial Fusion Promoter M1** (M1). Strict adherence to these procedures is critical to ensure personal safety and maintain a safe laboratory environment.

Hazard Identification and GHS Classifications

Mitochondrial Fusion Promoter M1 is a chemical compound that requires careful handling due to its potential health and environmental hazards. The following table summarizes its classification under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[2] [3]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[2]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation.[2]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[2]
Hazardous to the Aquatic Environment, Acute	Category 1	H400: Very toxic to aquatic life. [3]
Hazardous to the Aquatic Environment, Chronic	Category 1	H410: Very toxic to aquatic life with long lasting effects.[3]

Signal Word: Warning[2]

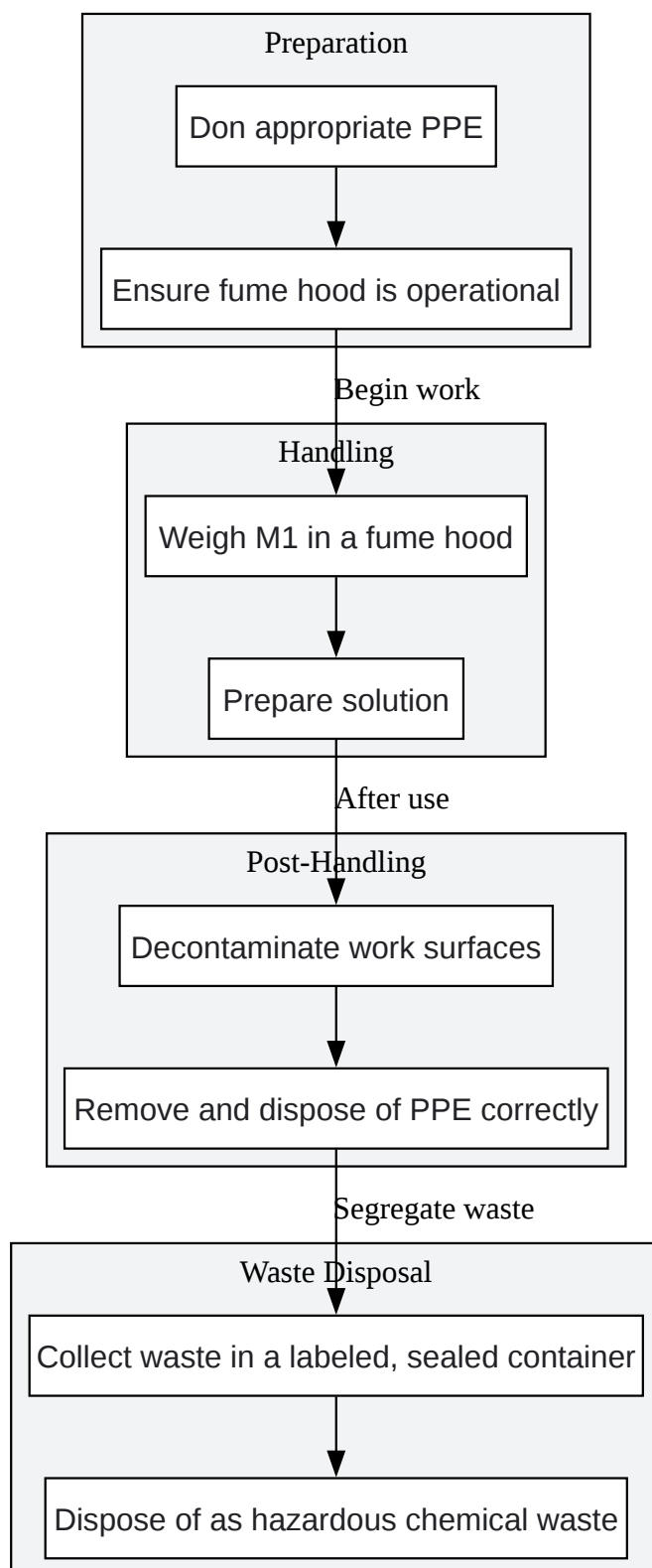
Personal Protective Equipment (PPE)

All personnel must wear the following minimum PPE when handling M1. This is a mandatory requirement to prevent exposure.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	Prevents skin contact and irritation.[2]
Eye and Face Protection	Safety glasses with side shields or goggles. A face shield may be required for splash hazards.	Protects against eye irritation from dust or splashes.[2]
Skin and Body Protection	Laboratory coat	Protects skin and personal clothing from contamination.[2]
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols are generated, a NIOSH-approved respirator is necessary.	Prevents respiratory tract irritation.[2]

Handling and Operational Workflow

Follow this step-by-step workflow for the safe handling of **Mitochondrial Fusion Promoter M1** from receipt to disposal.



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Caption: Standard workflow for handling **Mitochondrial Fusion Promoter M1**.

First Aid Measures

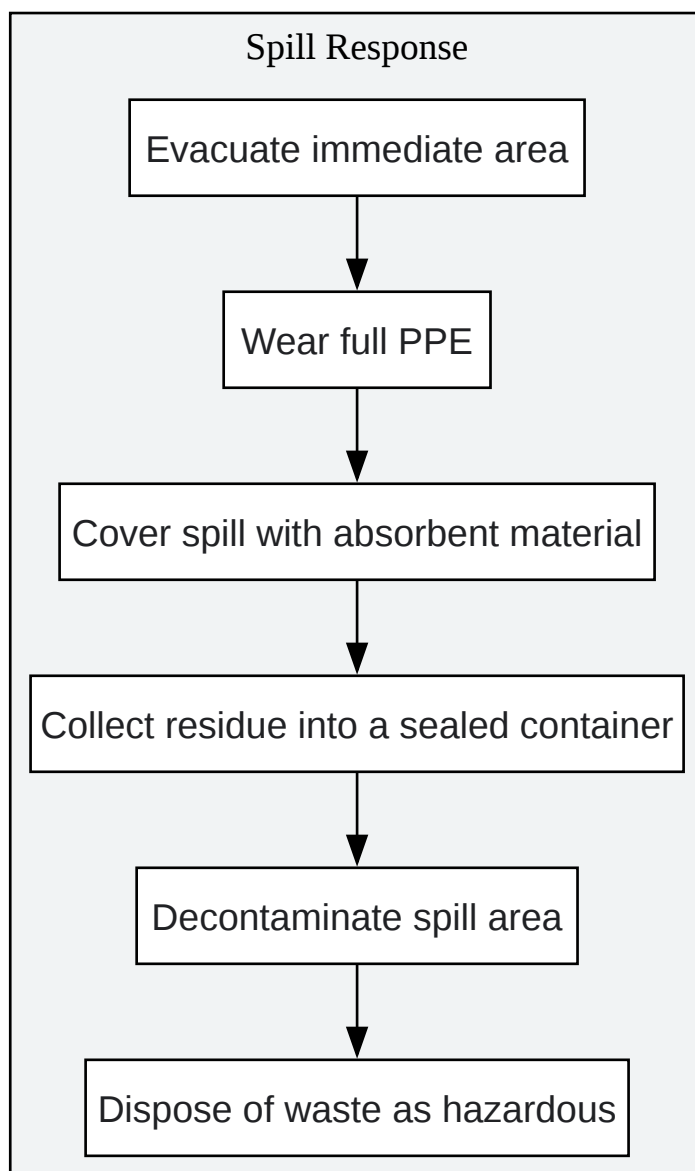
Immediate action is required in case of exposure.

Exposure Route	First Aid Procedure
If Swallowed	Call a POISON CENTER or doctor/physician if you feel unwell.[3] Rinse mouth.[3]
If on Skin	Wash with plenty of soap and water.[2] Remove contaminated clothing.
If Inhaled	Remove victim to fresh air and keep at rest in a position comfortable for breathing.[2]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]

Spill and Disposal Procedures

Proper containment and disposal are crucial to prevent environmental contamination and laboratory hazards.

Spill Response Workflow



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